

In-Depth Toxicological Profile of Cationic Golden Yellow Dyes: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Golden Yellow*

CAS No.: *49625-21-0*

Cat. No.: *B15722203*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cationic **golden yellow** dyes, a class of synthetic colorants widely used in various industries, have come under scientific scrutiny due to their potential toxicological effects. This technical guide provides a comprehensive overview of the toxicological profile of prominent cationic **golden yellow** dyes, including Auramine O (C.I. Basic Yellow 2), Chrysoidine (C.I. Basic Orange 2), C.I. Basic Yellow 28, and C.I. Basic Yellow 40. This document summarizes key toxicological endpoints, including acute toxicity, genotoxicity, and carcinogenicity, presenting quantitative data in structured tables for comparative analysis. Detailed experimental protocols for crucial toxicological assays are provided, alongside visualizations of implicated signaling pathways and experimental workflows to facilitate a deeper understanding of their mechanisms of toxicity.

Introduction

Cationic **golden yellow** dyes are characterized by their positive charge, which facilitates their binding to negatively charged substrates such as fabrics, paper, and certain biological

molecules. Their brilliant yellow hue has led to their extensive use in the textile, leather, and paper industries. However, their potential for adverse health effects, including carcinogenicity and genotoxicity, has raised significant concerns. This guide aims to consolidate the available toxicological data on these dyes to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Toxicological Data Summary

The toxicological profiles of several cationic **golden yellow** dyes have been evaluated through various in vitro and in vivo studies. The following tables summarize the key quantitative data for acute toxicity, genotoxicity, and carcinogenicity.

Table 1: Acute Toxicity Data for Cationic Golden Yellow Dyes

Dye Name (C.I. Name)	CAS No.	Test Organism	Route of Exposure	LD50 Value	Reference(s))
Auramine O (Basic Yellow 2)	2465-27-2	Mouse	Oral	480 mg/kg	[1]
Auramine O (Basic Yellow 2)	2465-27-2	Rabbit	Oral	1000 mg/kg	[2]
Chrysoidine (Basic Orange 2)	532-82-1	Rat	Oral	>2000 mg/kg	[3]
C.I. Basic Yellow 28	54060-92-3	Leuciscus idus melanotus (Fish)	-	LC50: 10 - 100 mg/L (96 h)	[4]
C.I. Basic Yellow 28	54060-92-3	Daphnia magna	-	EC0: 0.32 mg/L (24 h)	[4]
HC Yellow No. 5	56932-44-6	Rat	Oral	555.56 mg/kg	[5]

Table 2: Genotoxicity and Carcinogenicity of Cationic Golden Yellow Dyes

Dye Name (C.I. Name)	Genotoxicity	Carcinogenicity Classification (IARC)	Key Findings	Reference(s)
Auramine O (Basic Yellow 2)	Positive in some mutagenicity studies. Induces DNA damage in vivo.	Group 1 (Auramine production), Group 2B (Auramine)	Associated with an increased risk of bladder cancer in workers involved in its manufacture. Causes liver tumors in rats and mice. [4] [6] Commercial auramine O, often contaminated with Michler's ketone, shows clear genotoxic effects. [7] [8]	[4] [6] [7] [8]
Chrysoidine (Basic Orange 2)	Suspected of causing genetic defects.	Group 3	Limited evidence of carcinogenicity in animals. [9] Can be metabolized to form reactive nitrenium ions that may bind to DNA. [3]	[3] [9]
C.I. Basic Yellow 13	Mutagenicity data reported.	Not classified	Positive for clastogenicity in an in vitro mammalian chromosomal	[1]

aberration test.

[1]

C.I. Basic Yellow 28	Possible risks of irreversible effects.	Not classified	Mutagenicity data reported.	[10]
C.I. Basic Yellow 40	Mutagenicity data reported.	Not classified	No definitive carcinogenicity data available.	[11]

Experimental Protocols

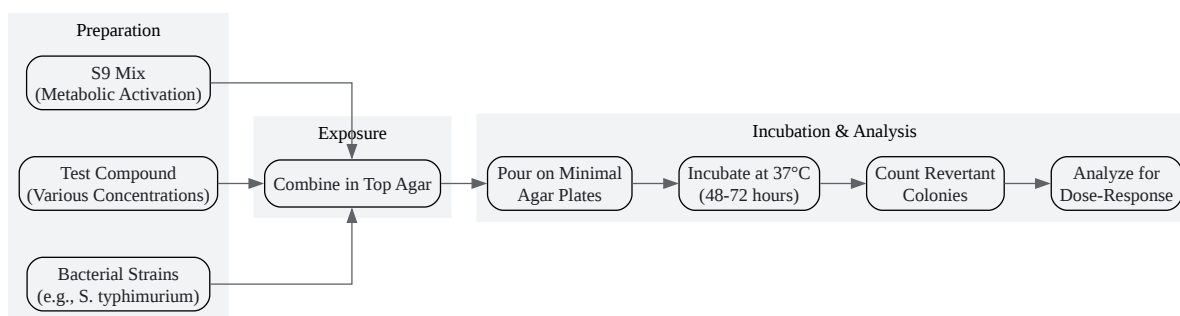
Detailed methodologies are essential for the accurate assessment and comparison of toxicological data. This section outlines the protocols for key in vitro assays used to evaluate the toxicity of cationic **golden yellow** dyes.

Ames Test (Bacterial Reverse Mutation Assay - OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of chemical substances.[12][13][14][15][16]

- Principle: The assay utilizes several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for histidine or tryptophan, respectively. The test substance is evaluated for its ability to cause reverse mutations, allowing the bacteria to grow on a minimal medium deficient in the required amino acid.
- Procedure:
 - Strain Selection: At least five strains are recommended, typically including *S. typhimurium* TA98, TA100, TA1535, TA1537, and TA102 or *E. coli* WP2 uvrA.[17]
 - Metabolic Activation: The test is performed with and without a metabolic activation system (S9 mix), typically derived from the livers of rats treated with an enzyme-inducing agent like Aroclor 1254, to mimic mammalian metabolism.[17]

- Exposure: The bacterial culture, the test compound at various concentrations, and the S9 mix (or a buffer control) are combined in molten top agar.
- Plating: The mixture is poured onto minimal glucose agar plates.
- Incubation: Plates are incubated at 37°C for 48-72 hours.
- Scoring: The number of revertant colonies on each plate is counted. A substance is considered mutagenic if it induces a dose-related increase in the number of revertant colonies.[17]



[Click to download full resolution via product page](#)

Figure 1: Ames Test Experimental Workflow

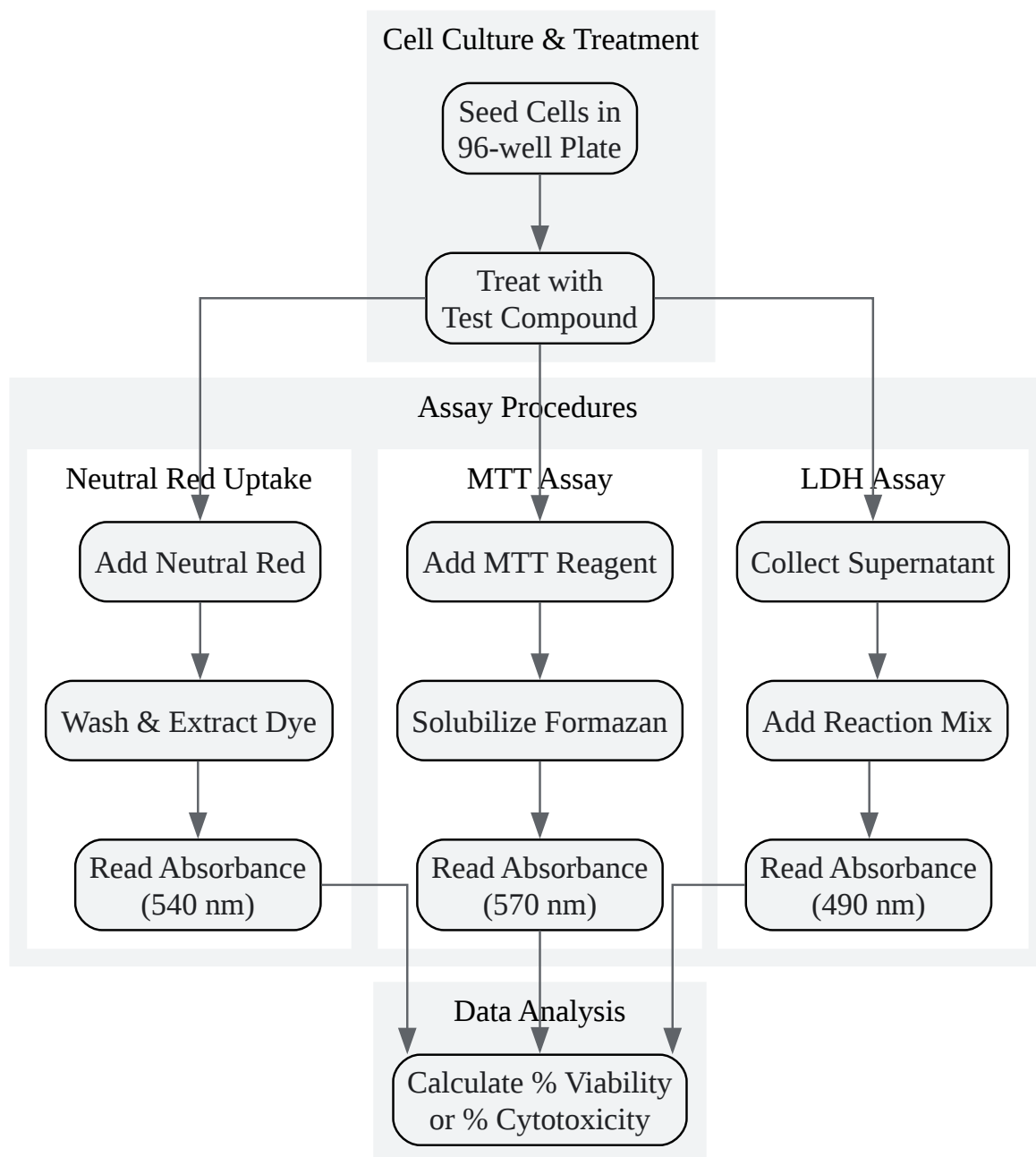
In Vitro Cytotoxicity Assays

Cytotoxicity assays are used to determine the concentration of a substance that is toxic to cells. Common assays include the Neutral Red Uptake, MTT, and LDH assays.

- Principle: This assay is based on the ability of viable cells to incorporate and bind the supravital dye Neutral Red in their lysosomes.[2][18] Toxic substances can impair the cell's ability to take up the dye.

- Procedure:
 - Cell Seeding: Plate cells in a 96-well plate and allow them to attach overnight.
 - Treatment: Expose the cells to various concentrations of the test dye for a defined period (e.g., 24 hours).
 - Dye Incubation: Remove the treatment medium and incubate the cells with a medium containing Neutral Red (e.g., 50 µg/mL) for approximately 3 hours.
 - Washing and Extraction: Wash the cells to remove excess dye and then extract the incorporated dye from the lysosomes using a solubilization solution (e.g., 1% acetic acid in 50% ethanol).
 - Measurement: Measure the absorbance of the extracted dye at 540 nm using a microplate reader. The amount of dye retained is proportional to the number of viable cells.[\[6\]](#)[\[19\]](#)
- Principle: This colorimetric assay measures the metabolic activity of cells. Viable cells with active mitochondria contain NAD(P)H-dependent oxidoreductase enzymes that reduce the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), to insoluble purple formazan crystals.[\[20\]](#)[\[21\]](#)
- Procedure:
 - Cell Seeding and Treatment: Similar to the NRU assay, seed and treat cells with the test dye in a 96-well plate.
 - MTT Incubation: Add MTT solution (e.g., 0.5 mg/mL) to each well and incubate for 2-4 hours to allow formazan crystal formation.[\[10\]](#)
 - Solubilization: Add a solubilization solution (e.g., DMSO or acidified isopropanol) to dissolve the formazan crystals.[\[22\]](#)
 - Measurement: Measure the absorbance of the solubilized formazan at a wavelength between 550 and 600 nm.[\[21\]](#)[\[22\]](#)

- Principle: This assay quantifies cytotoxicity by measuring the activity of lactate dehydrogenase (LDH) released from damaged cells into the culture medium. LDH is a stable cytosolic enzyme that is released upon cell membrane damage.[\[6\]](#)[\[11\]](#)[\[23\]](#)
- Procedure:
 - Cell Seeding and Treatment: Seed and treat cells as described for the other cytotoxicity assays.
 - Supernatant Collection: After treatment, collect the cell culture supernatant.
 - Enzymatic Reaction: Add the supernatant to a reaction mixture containing lactate, NAD⁺, and a tetrazolium salt (INT). LDH in the supernatant catalyzes the conversion of lactate to pyruvate, reducing NAD⁺ to NADH. Diaphorase then uses NADH to reduce INT to a colored formazan product.[\[11\]](#)[\[23\]](#)
 - Measurement: Measure the absorbance of the formazan product at approximately 490 nm. The amount of formazan is proportional to the amount of LDH released and, therefore, to the extent of cell damage.[\[23\]](#)[\[24\]](#)



[Click to download full resolution via product page](#)

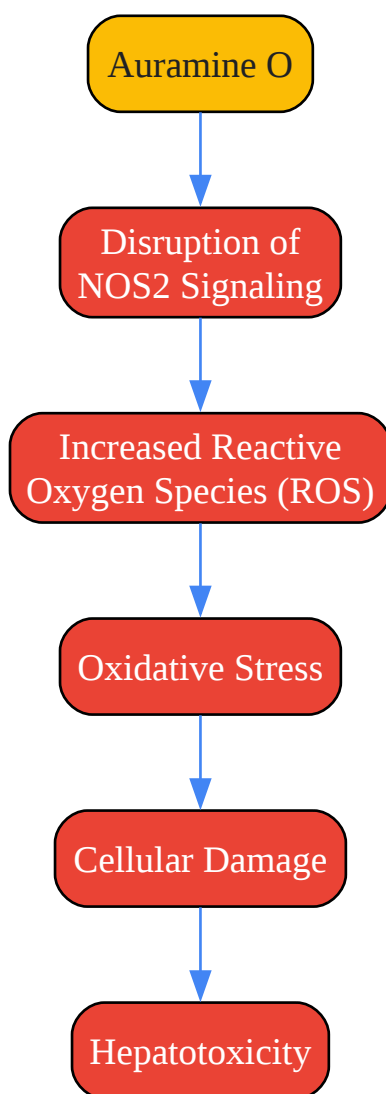
Figure 2: General Workflow for In Vitro Cytotoxicity Assays

Signaling Pathways in Cationic Dye-Induced Toxicity

The toxicity of cationic **golden yellow** dyes can be attributed to their interaction with various cellular components and the disruption of critical signaling pathways. While the precise mechanisms for all dyes are not fully elucidated, studies have begun to shed light on their molecular targets.

Auramine O-Induced Hepatotoxicity and Oxidative Stress

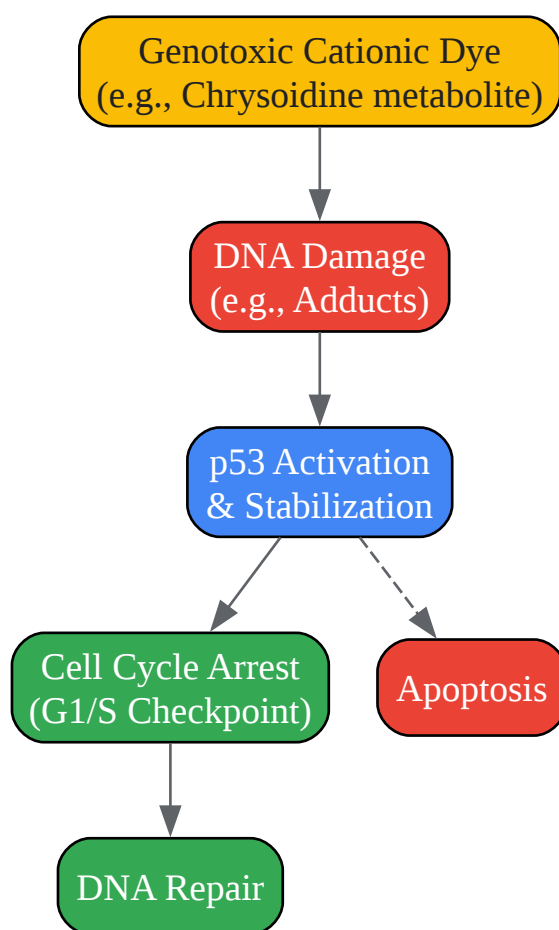
Recent research suggests that Auramine O induces liver injury by disrupting nitric oxide synthase 2 (NOS2) signaling, which plays a role in inflammation and oxidative stress.[18] The proposed mechanism involves the generation of reactive oxygen species (ROS), leading to cellular damage.



[Click to download full resolution via product page](#)**Figure 3:** Proposed Pathway of Auramine O-Induced Hepatotoxicity

Genotoxicity and the p53 Signaling Pathway

The genotoxic effects of some dyes can lead to the activation of the p53 tumor suppressor pathway. DNA damage triggers the stabilization and activation of p53, which in turn can induce cell cycle arrest to allow for DNA repair or, if the damage is too severe, initiate apoptosis (programmed cell death). While direct evidence for specific cationic **golden yellow** dyes is still emerging, the genotoxic nature of compounds like Chrysoidine suggests a potential role for the p53 pathway in the cellular response to their DNA-damaging effects.[21][25]

[Click to download full resolution via product page](#)**Figure 4:** Potential Role of the p53 Pathway in Response to Genotoxic Dyes

Conclusion

The toxicological data on cationic **golden yellow** dyes reveal a spectrum of potential health risks, with Auramine O being of particular concern due to its classification as a probable human carcinogen. The genotoxic potential of several dyes in this class highlights the need for careful handling and risk assessment. The provided experimental protocols offer a standardized approach for further toxicological evaluation. Future research should focus on elucidating the precise molecular mechanisms and signaling pathways involved in the toxicity of a broader range of cationic **golden yellow** dyes to better inform regulatory decisions and ensure human and environmental safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. canvaxbiotech.com](https://canvaxbiotech.com) [canvaxbiotech.com]
- [2. LDH Cytotoxicity Assay Kit | Cell Signaling Technology](https://cellsignal.com) [cellsignal.com]
- [3. Neutral red uptake for starting doses for acute oral toxicity | EURL ECVAM - TSAR](https://tsar.jrc.ec.europa.eu) [tsar.jrc.ec.europa.eu]
- [4. iivs.org](https://iivs.org) [iivs.org]
- [5. Basic yellow 40 | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- [6. sds.chemtel.net](https://sds.chemtel.net) [sds.chemtel.net]
- [7. DOT Language | Graphviz](https://graphviz.org) [graphviz.org]
- [8. globalresearchonline.net](https://globalresearchonline.net) [globalresearchonline.net]
- [9. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [10. Is Your MTT Assay the Right Choice?](https://promega.co.uk) [promega.co.uk]
- [11. cncolorchem.com](https://cncolorchem.com) [cncolorchem.com]
- [12. MTT assay - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. DNA damage induced by auramine O in liver, kidney, and bone marrow of rats and mice, and in a human cell line \(alkaline elution assay and SCE induction\) - PubMed](#)

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 15. re-place.be [re-place.be]
- 16. juniperpublishers.com [juniperpublishers.com]
- 17. scispace.com [scispace.com]
- 18. researchgate.net [researchgate.net]
- 19. devtoolsdaily.medium.com [devtoolsdaily.medium.com]
- 20. medium.com [medium.com]
- 21. Chrysin induces cell apoptosis via activation of the p53/Bcl-2/caspase-9 pathway in hepatocellular carcinoma cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 22. pubs.acs.org [pubs.acs.org]
- 23. The MTT assay application to measure the viability of spermatozoa: A variety of the assay protocols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 24. researchgate.net [researchgate.net]
- 25. Molecular Mechanisms Underlying the Anticancer Activity of Chrysin Through p53 Tumor Suppressor in HepG2 Cell Lines | Texila Journal [[texilajournal.com](https://www.texilajournal.com)]
- To cite this document: BenchChem. [In-Depth Toxicological Profile of Cationic Golden Yellow Dyes: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15722203/docs#in-depth-toxicological-profile-of-cationic-golden-yellow-dyes-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)